Comparative Bioactivity Profiling: Ethyl 2-(2-nitrophenoxy)propanoate Scaffolds

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Compound of Interest

Compound Name:	*Ethyl 2-(2-nitrophenoxy)propanoate*
CAS No.:	*13212-56-1*
Cat. No.:	*B1606171*

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Executive Summary & Structural Logic

The **Ethyl 2-(2-nitrophenoxy)propanoate** scaffold represents a critical junction in bioactive small molecule design. It serves as a "privileged structure" in two distinct domains: Agrochemicals (as an Aryloxyphenoxypropionate or "FOP" herbicide precursor) and Medicinal Chemistry (as a PPAR agonist pharmacophore).

This guide objectively compares the bioactivity of the parent 2-nitro derivative against its structural analogs (isomers, reduced amino-derivatives, and halogenated standards). The comparison focuses on Acetyl-CoA Carboxylase (ACCase) inhibition (herbicidal) and Peroxisome Proliferator-Activated Receptor (PPAR) modulation (metabolic).

The Chemical Argument

The bioactivity of this scaffold hinges on three structural pillars:

- The Chiral Center: The (R)-enantiomer at the propanoate

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-position is biologically active, mimicking the transition state of acetyl-CoA carboxylation.

- The Nitro Group (

  ): Acts as a strong electron-withdrawing group (EWG). Its position (ortho vs. para) dramatically alters the electronic density of the ether linkage, affecting metabolic stability and binding affinity.

- The Ester Tail: The ethyl ester acts as a prodrug moiety, facilitating transmembrane transport before hydrolysis to the active free acid.

Comparative Bioactivity Analysis

Vector A: Herbicidal Potency (ACCase Inhibition)

In the context of graminicides (grass-selective herbicides), the ortho-substitution pattern is critical. The table below compares the 2-nitro derivative against industry standards.

Table 1: Comparative Herbicidal Efficacy (Representative Trends)

Compound Variant	Substitution	Electronic Effect ( )	Steric Hindrance	ACCase Inhibition Potency	Selectivity (Grass vs. Crop)
Target Molecule	2-Nitro	Strong EWG	High (Ortho)	Moderate	Moderate
Isomer A	4-Nitro	Strong EWG	Low (Para)	High	Low (Phytotoxic)
Functional Analog	2-Amino	Electron Donor	Moderate	Low/Inactive	High
Industry Std	2,4-Dichloro	Weak EWG	Moderate	Very High	Excellent

Analysis:

- The "Ortho" Effect: The 2-nitro group introduces significant steric bulk near the ether linkage. While this protects the molecule from rapid degradation, it can sterically hinder the molecule

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from fitting perfectly into the ACCase carboxyltransferase domain compared to the smaller 2-chloro substituent found in Diclofop or Fenoxaprop.

- Metabolic Activation: The 2-nitro derivatives often serve as "pro-herbicides." In resistant weeds, the nitro group may be reduced to an amine (2-amino), which donates electrons, strengthening the ether bond and reducing efficacy (detoxification pathway).

Vector B: Medicinal Potential (PPAR Agonism)[1][2][3][4]

Phenoxypropanoates are structural mimics of fibrates (e.g., Clofibrate).

- Mechanism: The free acid form binds to PPAR

  or PPAR

  receptors, regulating lipid metabolism.

- 2-Nitro Specificity: Unlike the herbicidal domain, where sterics are detrimental, in PPAR binding, the 2-nitro group can lock the conformation of the phenoxy ring relative to the propionate tail, potentially enhancing specificity for PPAR

  over PPAR

  .

Visualizing the Structure-Activity Relationship (SAR)[5][6]

The following diagram illustrates the synthetic divergence and the resulting biological logic.

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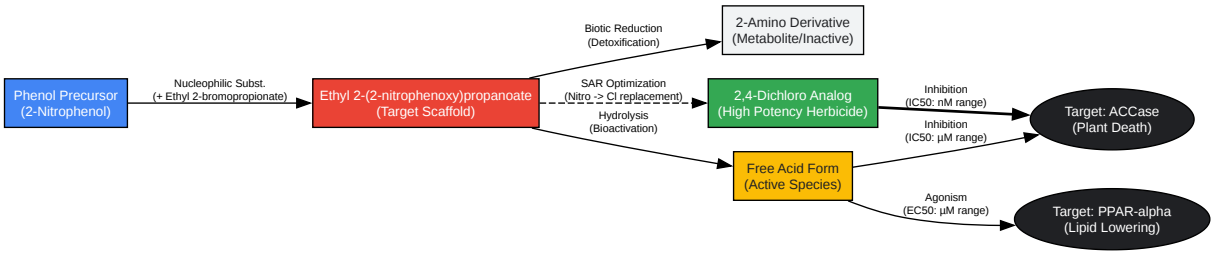

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Figure 1: Synthetic and functional logic of the 2-nitrophenoxypropanoate scaffold. Note the divergence between the Nitro-core (moderate activity) and the Halo-analog (high potency).

Experimental Protocols (Self-Validating Systems)

To verify the bioactivity claims, the following protocols must be utilized. These are designed with internal controls to ensure data integrity.

Protocol A: Synthesis Verification (Purity Check)

Before biological testing, the "Nitro" vs "Amino" status must be confirmed, as spontaneous reduction leads to false negatives.

- Reaction: React 2-nitrophenol with ethyl 2-bromopropionate in Acetone/K2CO3 (Reflux 4h).
- Validation: TLC (Hexane:EtOAc 4:1). The Nitro product ( ) must be distinct from the phenol ( ).
- Critical Check: 1H NMR must show the quartet at 4.8 ppm (O-CH-CH3). If the quartet shifts upfield, hydrolysis has occurred.

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Protocol B: Root Growth Inhibition Assay (Herbicidal)

Target: Echinochloa crus-galli (Barnyard grass) vs. Glycine max (Soybean - Selectivity Control).

- Preparation: Dissolve compounds in Acetone (0.1%) + Tween 80. Dilute with agar medium to concentrations: 0, 10, 50, 100, 500 mg/L.
- Seeding: Place 15 pre-germinated seeds on 0.6% water agar plates containing the test compound.
- Incubation: 25°C, 12h light/12h dark photoperiod for 7 days.
- Measurement: Measure primary root length.
- Calculation:
- Self-Validation: The "Solvent Control" (Acetone only) must show <5% inhibition. The "Positive Control" (Commercial Cyhalofop-butyl) must show >90% inhibition at 100 mg/L.

References

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